

An In-depth Technical Guide to Potassium Taurate: Chemical Structure, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium taurate

Cat. No.: B1261178

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

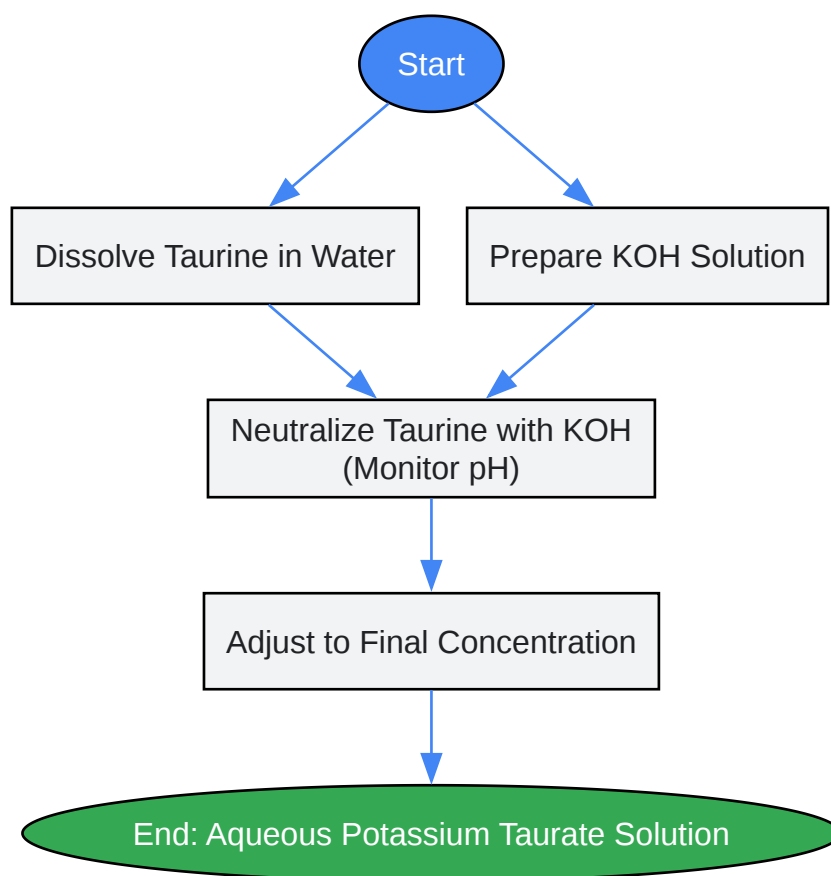
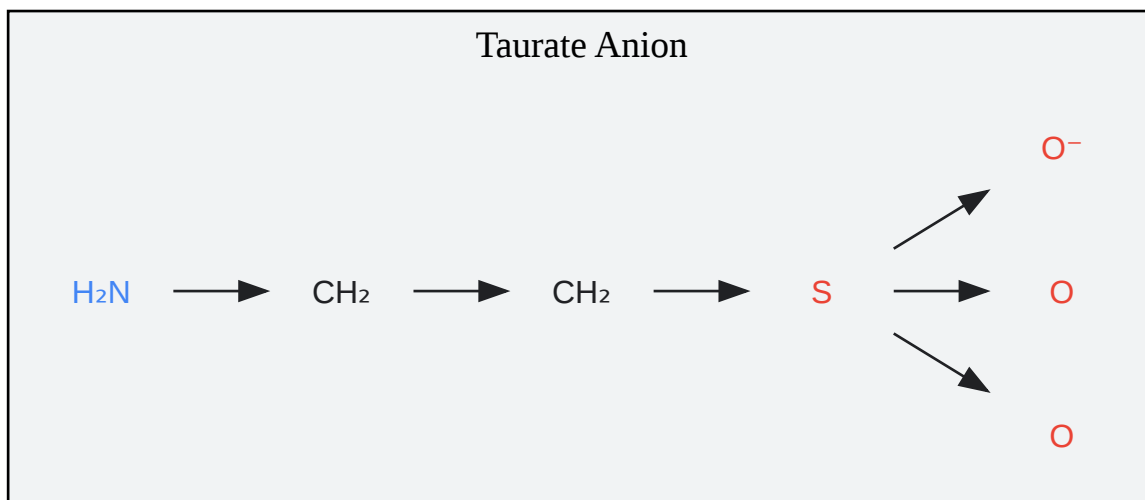
Abstract

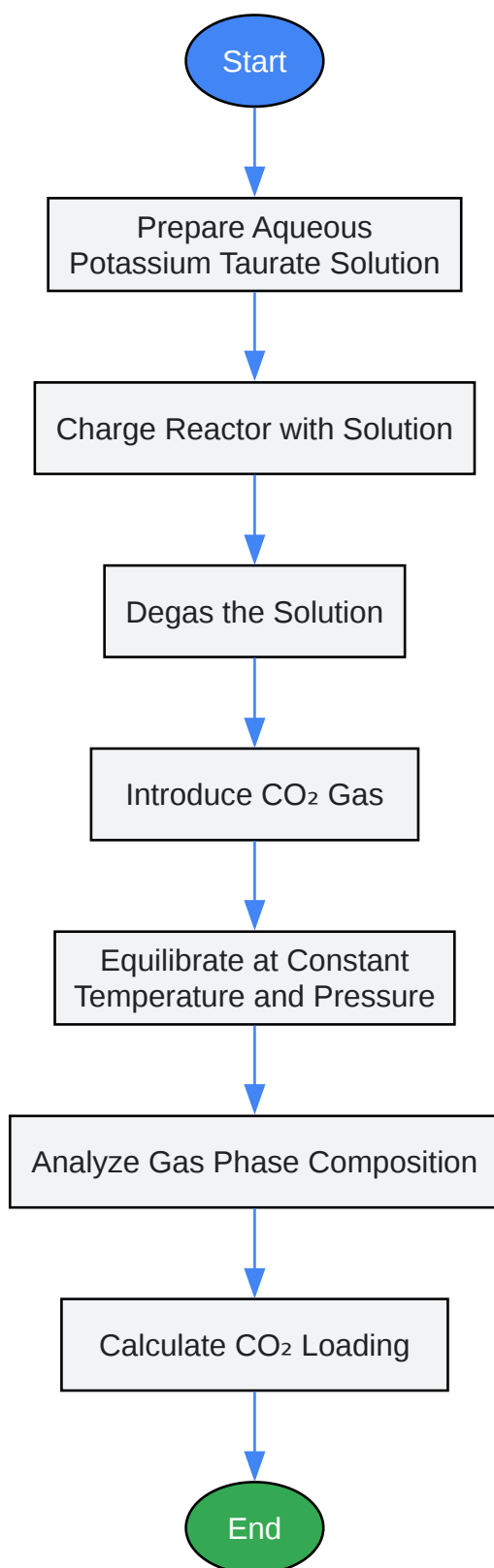
This technical guide provides a comprehensive overview of **potassium taurate** (potassium 2-aminoethanesulfonate), a compound of increasing interest in various scientific and industrial fields. This document details its chemical structure, physicochemical properties, synthesis, and key applications, with a particular focus on its role in carbon dioxide capture. Experimental methodologies and relevant biological context are also discussed. All quantitative data is presented in structured tables, and logical relationships and experimental workflows are visualized using diagrams.

Chemical Structure and Identification

Potassium taurate is the potassium salt of taurine, a naturally occurring β -amino acid. The chemical structure consists of a taurate anion and a potassium cation. The taurate anion is characterized by an amino group ($-\text{NH}_2$) at the β -carbon and a sulfonate group ($-\text{SO}_3^-$) at the terminus of the ethyl chain.

Chemical Structure of **Potassium Taurate**

K^+ 



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to Potassium Taurate: Chemical Structure, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1261178#potassium-taurate-chemical-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com